

Spectrophotometric Determination of Diclofenac in Pharmaceutical Preparations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Diclofenac calcium*

Cat. No.: *B12721988*

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Introduction

Diclofenac is a widely used non-steroidal anti-inflammatory drug (NSAID) that exhibits analgesic, anti-inflammatory, and antipyretic properties.[1][2] It is commonly available in various pharmaceutical formulations such as tablets, capsules, and gels. Quality control of these formulations is crucial to ensure their safety and efficacy. Ultraviolet-Visible (UV-Vis) spectrophotometry is a simple, cost-effective, and rapid analytical technique extensively used for the quantitative analysis of drugs in pharmaceutical dosage forms.[3][4] This application note provides detailed protocols for the determination of diclofenac in pharmaceutical preparations using UV-Vis spectrophotometry.

Principle

The quantitative determination of diclofenac by UV-Vis spectrophotometry is based on Beer-Lambert's law. This law states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution. Diclofenac possesses a chromophore that absorbs UV radiation at a specific wavelength (λ_{max}). By measuring the absorbance of a sample solution at its λ_{max} and comparing it with a standard calibration curve, the concentration of diclofenac in the sample can be accurately determined. The λ_{max} for diclofenac can vary depending on the solvent used.[5]

Materials and Reagents

- Instrumentation: A double-beam UV-Vis spectrophotometer with a 1 cm quartz cuvette is required.[\[1\]](#)[\[4\]](#)
- Chemicals and Reagents:
 - Diclofenac Sodium or Potassium reference standard
 - Methanol (Analytical Grade)[\[6\]](#)[\[7\]](#)
 - Ethanol 96% (Analytical Grade)[\[4\]](#)
 - Distilled Water[\[3\]](#)
 - Commercially available diclofenac tablets
- Glassware: Volumetric flasks, pipettes, beakers, and other standard laboratory glassware.

Experimental Protocols

Method 1: Determination of Diclofenac using Methanol

This protocol outlines the procedure for the quantitative determination of diclofenac using methanol as the solvent.

4.1.1 Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of the diclofenac reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in a small amount of methanol and then make up the volume to the mark with methanol.[\[6\]](#)
- This will result in a standard stock solution of 100 µg/mL.

4.1.2 Preparation of Calibration Standards:

- From the standard stock solution, prepare a series of calibration standards by appropriate dilutions with methanol to obtain concentrations in the range of 6-21 $\mu\text{g/mL}$.[\[6\]](#)
- For example, to prepare a 6 $\mu\text{g/mL}$ solution, pipette 6 mL of the stock solution into a 100 mL volumetric flask and make up the volume with methanol.

4.1.3 Determination of Wavelength of Maximum Absorbance (λ_{max}):

- Take a 10 $\mu\text{g/mL}$ solution of diclofenac in methanol.
- Scan the solution in the UV region from 200-400 nm using methanol as a blank.
- The wavelength at which maximum absorbance is observed is the λ_{max} . For diclofenac in methanol, the λ_{max} is approximately 282 nm.[\[6\]](#)[\[8\]](#)

4.1.4 Construction of Calibration Curve:

- Measure the absorbance of each calibration standard at the determined λ_{max} (282 nm).
- Plot a graph of absorbance versus concentration.
- The resulting plot should be linear, and the equation of the line ($y = mx + c$) and the correlation coefficient (r^2) should be determined.

4.1.5 Preparation of Sample Solution (from Tablets):

- Weigh and finely powder 20 diclofenac tablets.
- Accurately weigh a quantity of the powdered tablets equivalent to 10 mg of diclofenac and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of methanol and sonicate for 10-15 minutes to ensure complete dissolution of the drug.[\[6\]](#)
- Make up the volume to 100 mL with methanol and mix well.
- Filter the solution through a suitable filter paper.

- From the filtered solution, prepare an appropriate dilution with methanol to obtain a final concentration within the calibration range (e.g., 15 µg/mL).[6]

4.1.6 Analysis of the Sample Solution:

- Measure the absorbance of the final sample solution at 282 nm.
- Determine the concentration of diclofenac in the sample solution using the calibration curve equation.
- Calculate the amount of diclofenac in the original tablet.

Method 2: Determination of Diclofenac using Distilled Water

This protocol describes the use of distilled water as a solvent for the analysis of diclofenac.

4.2.1 Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of the diclofenac reference standard.[3]
- Transfer it to a 100 mL volumetric flask.
- Dissolve and make up the volume with distilled water.[3]

4.2.2 Preparation of Calibration Standards:

- Prepare a series of working standards in the concentration range of 8-16 µg/mL by diluting the stock solution with distilled water.[3]

4.2.3 Determination of Wavelength of Maximum Absorbance (λ_{max}):

- Scan a 10 µg/mL solution of diclofenac in distilled water from 200-400 nm against a distilled water blank.
- The λ_{max} for diclofenac in distilled water is approximately 275-276 nm.[1][3]

4.2.4 Construction of Calibration Curve:

- Measure the absorbance of the prepared calibration standards at the determined λ_{max} .
- Plot a graph of absorbance versus concentration to obtain the calibration curve.

4.2.5 Preparation of Sample Solution (from Tablets):

- Follow the same procedure as in section 4.1.5, using distilled water as the solvent.

4.2.6 Analysis of the Sample Solution:

- Measure the absorbance of the diluted sample solution at the λ_{max} .
- Calculate the concentration of diclofenac using the calibration curve.

Data Presentation

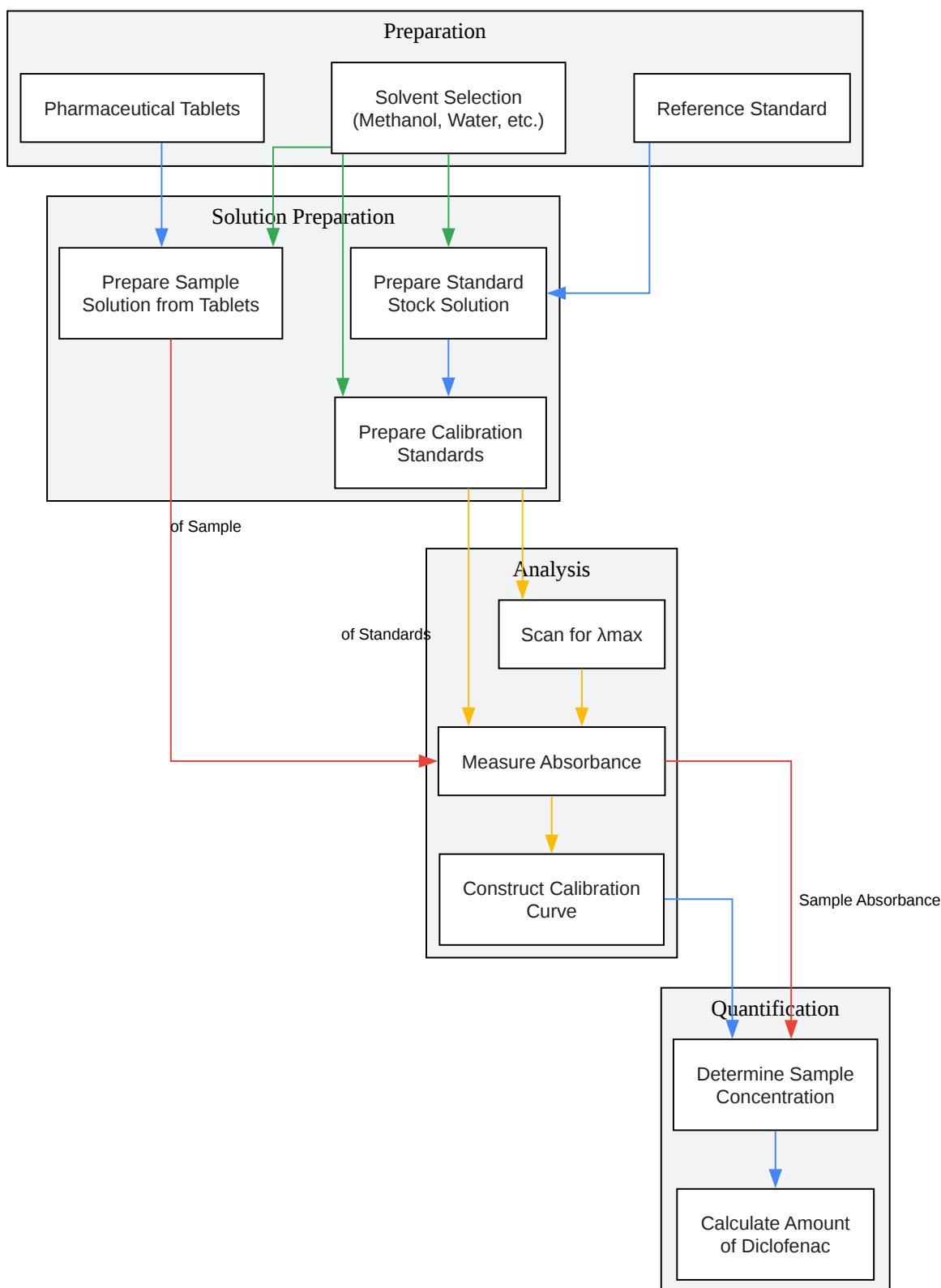
The following table summarizes the quantitative data from various spectrophotometric methods for the determination of diclofenac.

| Solvent | λ_{max} (nm) | Linearity Range ($\mu\text{g/mL}$) | Correlation Coefficient (r^2) | LOD ($\mu\text{g/mL}$) | LOQ ($\mu\text{g/mL}$) | Recovery (%) | Reference |
|-----------------|-----------------------------|--------------------------------------|-----------------------------------|--------------------------|--------------------------|--------------|-----------|
| Water | 276 | - | - | - | - | 96.4 - 104 | [1] |
| Distilled Water | 275 | 8 - 16 | 0.9969 | - | - | - | [3] |
| Ethanol (96%) | 285 | 5 - 30 | 0.9993 | 1.10 | 3.34 | 98 - 106 | [4] |
| Methanol | 282 | 6 - 21 | 0.9985 | 0.0885 | 0.250 | 103.53 | [6] |
| Methanol | 250-350 (AUC) | 10 - 50 | 0.997 | - | - | 99.38 | [7] |

LOD: Limit of Detection, LOQ: Limit of Quantitation, AUC: Area Under Curve

Experimental Workflow and Diagrams

The general workflow for the spectrophotometric determination of diclofenac is depicted in the following flowchart.



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Caption: Workflow for Spectrophotometric Analysis of Diclofenac.

Conclusion

The UV-Vis spectrophotometric methods described are simple, rapid, accurate, and precise for the quantitative determination of diclofenac in pharmaceutical preparations. These protocols can be effectively used for routine quality control analysis. The choice of solvent can influence the wavelength of maximum absorbance, and the validation parameters confirm the suitability of these methods as per ICH guidelines.[3][6]

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